

# A Comparative Guide to Isospin Symmetry Studies Involving Carbon-15

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This guide provides an objective comparison of experimental data and methodologies used in the study of isospin symmetry, with a focus on the exotic nucleus **Carbon-15** and its mirror partner, Nitrogen-15. The information presented is intended to support research and development in nuclear physics and related fields.

## Introduction to Isospin Symmetry and Carbon-15

Isospin is a quantum number that reflects the symmetry between protons and neutrons under the strong nuclear force. If the strong force were the only interaction, nuclei with the same total number of nucleons (isobars) but different numbers of protons and neutrons would have identical energy levels. However, the electromagnetic force, which acts only on protons, breaks this symmetry. Studying the differences in the energy levels and decay properties of "mirror nuclei" – pairs of nuclei where the number of protons in one equals the number of neutrons in the other, and vice versa – provides a powerful tool to probe the effects of isospin symmetry breaking.[1][2][3]

**Carbon-15** ( ${}^6\text{C}^9$ ) is a short-lived radioactive isotope with 6 protons and 9 neutrons.[4] Its mirror nucleus is Nitrogen-15 ( ${}^7\text{N}^8$ ), a stable isotope.[5] The significant neutron excess in **Carbon-15** makes it an interesting case for studying nuclear structure at the limits of stability and for testing theoretical models of isospin symmetry breaking.[6][7]

## Comparative Analysis of Carbon-15 and Nitrogen-15

The primary method for studying isospin symmetry in the A=15 system involves comparing the nuclear structure of **Carbon-15** and Nitrogen-15. This is primarily achieved through beta decay studies of **Carbon-15** and nucleon transfer or knockout reactions.

### Energy Level Comparison

The energy levels of **Carbon-15** and its mirror nucleus, Nitrogen-15, provide direct insight into isospin symmetry breaking. The following table summarizes the known energy levels, spins, and parities for both nuclei. The data is primarily sourced from the comprehensive evaluation "Energy Levels of Light Nuclei A = 15".[\[8\]](#)

Carbon-15 ( <sup>15</sup> C)	Nitrogen-15 ( <sup>15</sup> N)
Excitation Energy (MeV)	Jπ
0	1/2 <sup>+</sup>
0.740	5/2 <sup>+</sup>
3.103	1/2 <sup>+</sup>
4.220	5/2 <sup>+</sup>
4.659	(3/2 <sup>+</sup> )
6.42	(1/2, 3/2) <sup>+</sup>
6.840	(5/2 <sup>+</sup> )
-	-
-	-
-	-
12.255	5/2 <sup>+</sup>

Note: Jπ represents the spin and parity of the nuclear state. T represents the isospin quantum number. Data primarily from[\[8\]](#).

The differences in excitation energies between the analog states in  $^{15}\text{C}$  and  $^{15}\text{N}$  are a direct measure of isospin symmetry breaking.

## Beta Decay of Carbon-15

**Carbon-15** undergoes beta-minus decay to Nitrogen-15 with a half-life of 2.449(5) seconds.[4][9][10] The decay proceeds to various excited states in Nitrogen-15, and the branching ratios and corresponding ft values (which are inversely proportional to the transition strength) provide crucial information for testing nuclear models. The primary decay is a Gamow-Teller transition. [11][12][13]

$^{15}\text{N}$ Final State Energy (MeV)	$J\pi$	Branching Ratio (%)	log ft
0 (g.s.)	$1/2^-$	$< 0.1$	$> 6.7$
5.270	$5/2^+$	$2.1 \pm 0.2$	$5.38 \pm 0.04$
5.299	$1/2^+$	$89.6 \pm 0.5$	$3.47 \pm 0.01$
6.324	$3/2^-$	$< 0.02$	$> 7.4$
7.155	$5/2^+$	$0.041 \pm 0.004$	$6.42 \pm 0.04$
7.300	$3/2^+$	$6.9 \pm 0.5$	$4.14 \pm 0.03$
7.566	$7/2^+$	$< 0.005$	$> 7.2$
8.313	$1/2^+$	$1.1 \pm 0.1$	$4.67 \pm 0.04$
8.571	$3/2^+$	$0.23 \pm 0.02$	$5.18 \pm 0.04$

Data from[9].

The significant differences in the log ft values for the beta decay to different states in Nitrogen-15 reflect the varying degrees of overlap between the initial and final state wave functions, providing a sensitive test of shell-model calculations.[14]

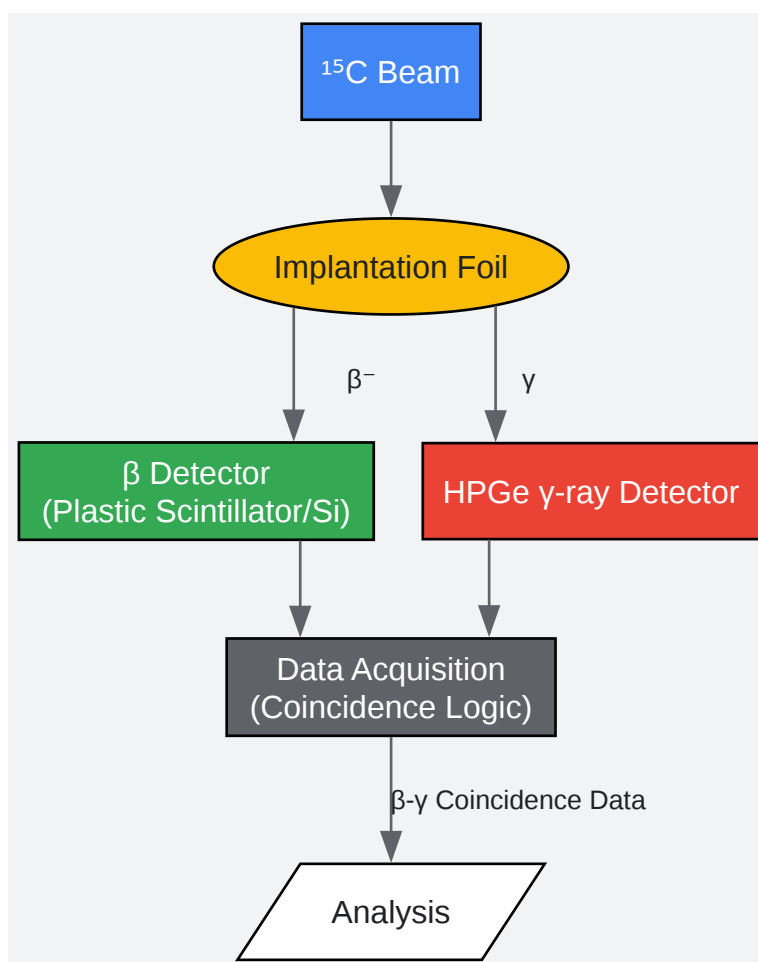
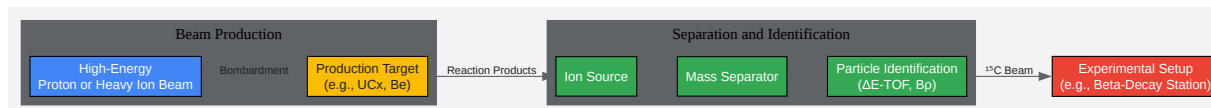
## Experimental Protocols

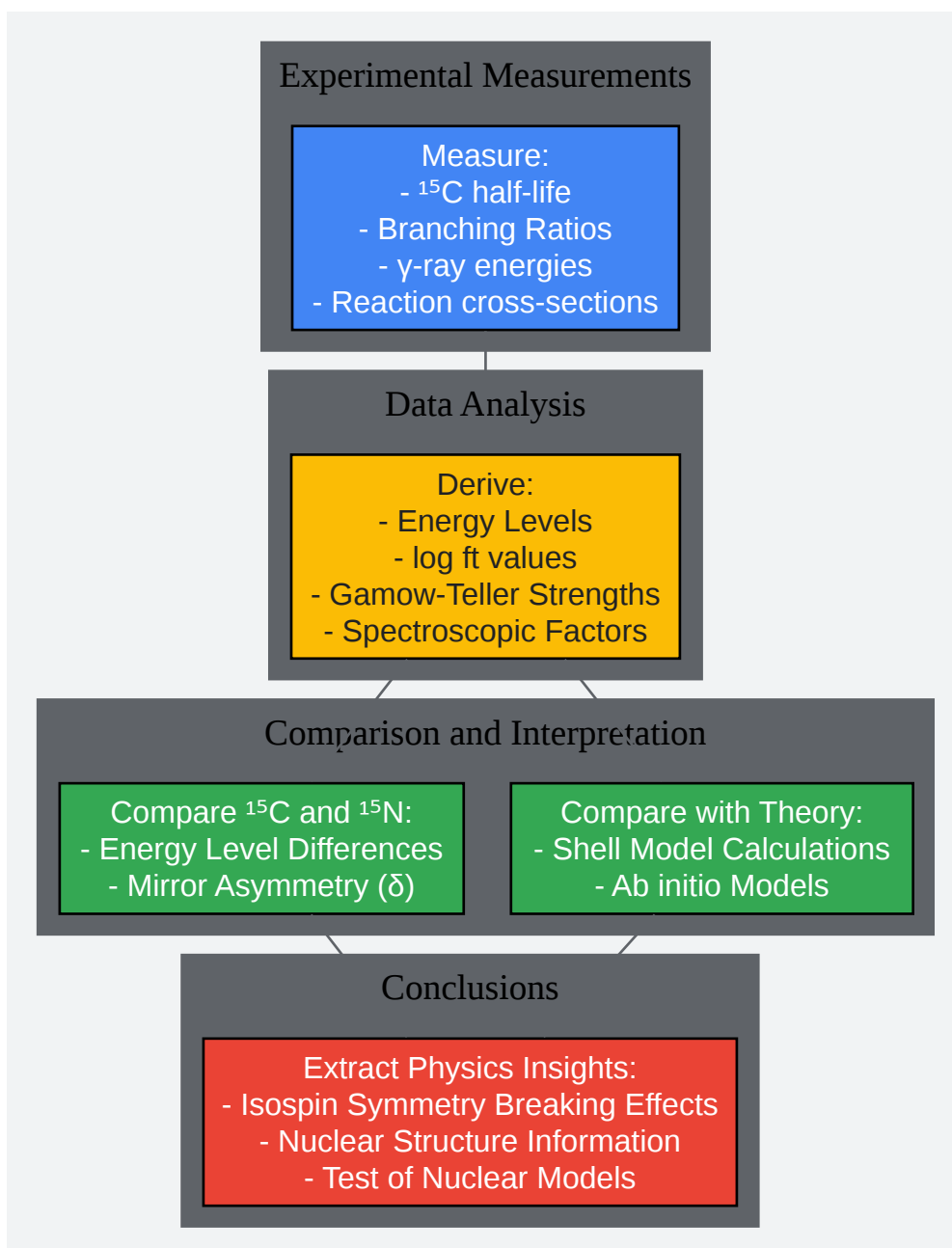
Detailed experimental protocols are essential for the accurate measurement of the properties of **Carbon-15** and its decay products. Below are generalized methodologies for key experimental techniques.

## Production of Carbon-15 Beams

Radioactive ion beams of **Carbon-15** are typically produced using the Isotope Separation On-Line (ISOL) method or through in-flight fragmentation.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- ISOL Method: A high-energy proton beam bombards a thick target (e.g., uranium carbide). The reaction products, including **Carbon-15**, diffuse out of the heated target, are ionized, mass-separated, and then accelerated to the desired energy for the experiment.[\[16\]](#)[\[17\]](#)
- In-flight Fragmentation: A stable heavy-ion beam (e.g.,  $^{18}\text{O}$ ) is accelerated to high energies and impinges on a light production target (e.g., beryllium). The resulting fragments, including **Carbon-15**, are then separated and identified using a fragment separator.[\[4\]](#)





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